

A Comparative Guide to the Analytical Method Validation for N-Nitroso Tizanidine

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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This guide provides a comprehensive comparison of analytical methodologies for the detection and quantification of **N-Nitroso Tizanidine**, a potential genotoxic impurity in the active pharmaceutical ingredient (API) Tizanidine. The content is tailored for researchers, scientists, and drug development professionals, offering objective comparisons and supporting experimental data based on established practices for N-nitrosamine impurity analysis in the pharmaceutical industry.

Comparison of Analytical Methodologies

The determination of N-nitrosamine impurities at trace levels necessitates the use of highly sensitive and selective analytical techniques. The two most prevalent and recommended methods are High-Performance Liquid Chromatography with tandem Mass Spectrometry (HPLC-MS/MS) and High-Performance Liquid Chromatography with High-Resolution Mass Spectrometry (LC-HRMS).^{[1][2][3]}

Feature	HPLC-MS/MS	LC-HRMS
Principle	This technique separates chemical compounds based on their polarity and subsequently identifies and quantifies them based on the mass-to-charge ratio of specific precursor and product ions.	Similar to HPLC-MS/MS in its separation principle, this method employs a high-resolution mass spectrometer to deliver a more precise mass measurement, enabling superior differentiation from matrix interferences.[1]
Selectivity	High	Very High
Sensitivity	High (typically in the low ng/mL to pg/mL range)	High (may be lower than HPLC-MS/MS in certain applications)
Quantification	Excellent for quantification, utilizing Multiple Reaction Monitoring (MRM).	Good for quantification, although setup for routine analysis can be more intricate compared to MRM.
Cost	Lower initial investment and operational expenses.	Higher initial investment and maintenance costs.
Application	Ideally suited for routine quality control of known nitrosamine impurities.[4][5][6][7]	Excellent for the identification of unknown impurities and for methods that demand exceptionally high selectivity to overcome matrix effects.[1]

Hypothetical Experimental Protocol: HPLC-MS/MS Method for N-Nitroso Tizanidine

The following is a hypothetical experimental protocol based on common methodologies for nitrosamine analysis. This protocol should be optimized and fully validated for its intended application.

1. Instrumentation

- Liquid Chromatograph: An ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) in positive ion mode.^[5]

2. Reagents and Materials

- **N-Nitroso Tizanidine** Reference Standard: With a known purity.
- Internal Standard (IS): A stable isotope-labeled analog of **N-Nitroso Tizanidine** (e.g., **N-Nitroso Tizanidine-d4**).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile or Methanol.
- Diluent: Methanol or a mixture of Mobile Phase A and B.

3. Chromatographic Conditions

- Column: A suitable C18 or similar reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Gradient Elution: A gradient program should be established to separate **N-Nitroso Tizanidine** from the Tizanidine API and other potential impurities.
- Flow Rate: 0.2 - 0.4 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 - 10 µL.

4. Mass Spectrometric Conditions

- Ionization Mode: Positive Ion Electrospray (ESI+).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions: Specific precursor to product ion transitions for **N-Nitroso Tizanidine** and the internal standard are to be determined via direct infusion of the standards.

5. Standard and Sample Preparation

- Standard Solutions: A stock solution of **N-Nitroso Tizanidine** and the IS should be prepared in the diluent. A series of calibration standards should then be prepared by serial dilution of the stock solution.
- Sample Preparation:
 - Accurately weigh a suitable amount of the Tizanidine drug substance or product.
 - Dissolve the weighed portion in the diluent.
 - Spike the solution with the internal standard.
 - Vortex and/or sonicate to ensure complete dissolution.
 - Centrifuge or filter the solution to remove any undissolved excipients.
 - Transfer the resulting supernatant or filtrate to an autosampler vial for analysis.

6. Method Validation The analytical method should be validated in accordance with the ICH Q2(R1) guideline, encompassing the following parameters.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Specificity: It must be demonstrated that the method can accurately assess the analyte in the presence of other components that may be present. This can be achieved by analyzing blank samples, placebo samples, and samples spiked with known impurities.
- Linearity: A series of at least five concentrations of **N-Nitroso Tizanidine** should be analyzed. The resulting correlation coefficient (r^2) should be ≥ 0.99 .
- Accuracy (Recovery): Recovery studies should be performed by spiking the drug product with known amounts of **N-Nitroso Tizanidine** at various concentration levels (e.g., 50%, 100%, and 150% of the target concentration). The recovery should fall within an acceptable range (e.g., 80-120%).

- Precision:
 - Repeatability (Intra-assay precision): Multiple replicates of the same sample should be analyzed on the same day. The relative standard deviation (RSD) should be within an acceptable limit (e.g., $\leq 15\%$).
 - Intermediate Precision (Inter-assay precision): The same sample should be analyzed on different days, by different analysts, or on different instruments. The RSD should be within an acceptable limit (e.g., $\leq 20\%$).
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The LOQ represents the lowest concentration of the analyte that can be reliably quantified with acceptable precision and accuracy. The LOD is the lowest concentration that can be detected but not necessarily quantified. These are typically established based on the signal-to-noise ratio (e.g., an S/N of 3 for LOD and 10 for LOQ).
- Robustness: Method parameters (e.g., pH of the mobile phase, column temperature, flow rate) should be intentionally varied to evaluate the method's reliability. The results should remain unaffected by these minor variations.

Data Presentation

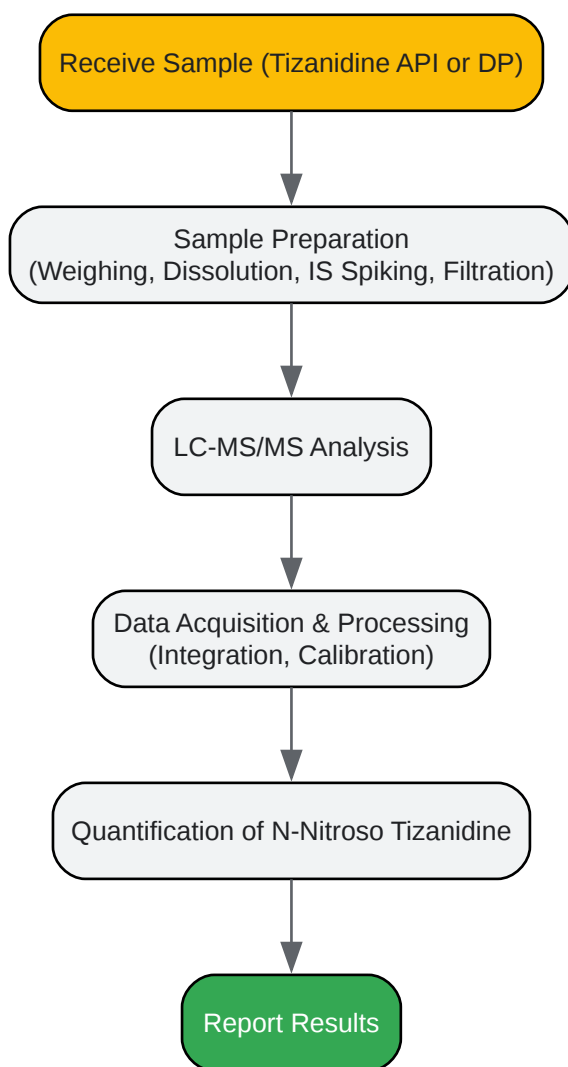
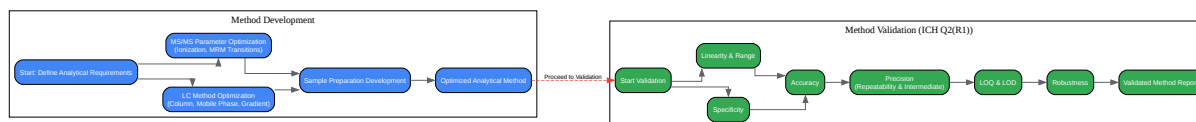
Table 1: System Suitability Test (SST) Parameters

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
RSD of Peak Areas (n=6)	$\leq 15.0\%$

Table 2: Validation Summary (Hypothetical Data)

Parameter	Result	Acceptance Criteria
Linearity (r^2)	0.999	≥ 0.99
Accuracy (% Recovery)	95.0 - 105.0%	80.0 - 120.0%
Precision (Repeatability, RSD)	4.5%	$\leq 15.0\%$
Precision (Intermediate, RSD)	6.8%	$\leq 20.0\%$
LOD	0.05 ng/mL	Reportable
LOQ	0.15 ng/mL	Reportable
Specificity	No interference observed	No interference at the retention time of the analyte

Visualizations



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